

# Application of 3,4,5,6-Tetrahydrophthalic Anhydride in Agricultural Fungicide Synthesis

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## Compound of Interest

Compound Name: 3,4,5,6-Tetrahydrophthalic anhydride

Cat. No.: B147619

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## Abstract:

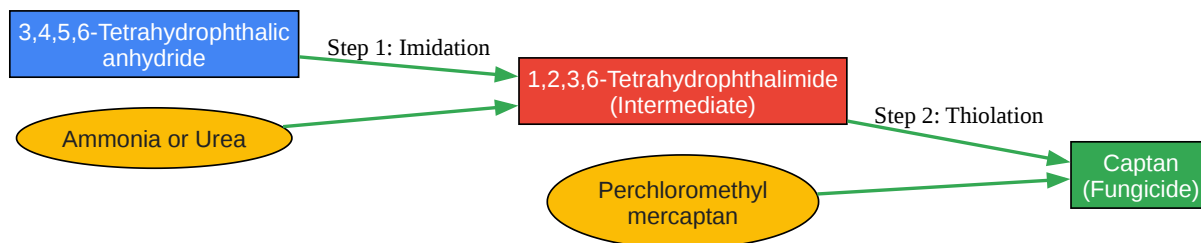
This document provides detailed application notes and experimental protocols for the synthesis of agricultural fungicides derived from **3,4,5,6-tetrahydrophthalic anhydride**. The primary focus is on the synthesis of Captan (N-(trichloromethylthio)-1,2,3,6-tetrahydrophthalimide), a broad-spectrum fungicide. This guide is intended for researchers, scientists, and professionals in the field of agrochemical development. The synthesis pathway, experimental procedures, and quantitative data on fungicidal efficacy are presented in a structured format to facilitate research and development.

## Introduction

**3,4,5,6-Tetrahydrophthalic anhydride** is a versatile chemical intermediate synthesized via the Diels-Alder reaction of 1,3-butadiene and maleic anhydride. Its derivatives have found significant applications in various industries, including the agrochemical sector. One of the most prominent applications is its use as a precursor for the synthesis of dicarboximide fungicides, notably Captan. Captan is a non-systemic phthalimide fungicide widely used to control a broad spectrum of fungal diseases in fruits, vegetables, and ornamental crops. It functions by inhibiting fungal spore germination and mycelial growth. This document outlines the synthetic route from **3,4,5,6-tetrahydrophthalic anhydride** to Captan and provides quantitative data on its fungicidal activity.

## Synthesis Pathway

The synthesis of Captan from **3,4,5,6-tetrahydrophthalic anhydride** is a two-step process. The first step involves the formation of an intermediate, 1,2,3,6-tetrahydrophthalimide, through the reaction of the anhydride with an ammonia source. The subsequent step is the reaction of the imide intermediate with perchloromethyl mercaptan to yield the final product, Captan.



## Step 1: Synthesis of 1,2,3,6-Tetrahydrophthalimide

Mix 3,4,5,6-Tetrahydrophthalic anhydride and Urea

Heat to 155-160°C

Cool to Room Temperature

Recrystallize from Benzene

Filter and Dry Product

Use Intermediate

## Step 2: Synthesis of Captan

Dissolve Tetrahydrophthalimide in NaOH solution

Cool to 10-20°C

Slowly add Perchloromethyl mercaptan

Stir for 1-2 hours

Filter and Wash Product

Dry Final Product

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